

Navigating the Safe Disposal of DOV-216,303: A Procedural Guide

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Compound of Interest

Compound Name: DOV-216,303

Cat. No.: B15616902

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For researchers, scientists, and drug development professionals, the proper disposal of investigational compounds like **DOV-216,303** is a critical component of laboratory safety and environmental responsibility. While specific institutional protocols may vary, this guide provides essential safety and logistical information based on available data to ensure the safe handling and disposal of this triple reuptake inhibitor.

Chemical and Pharmacological Profile

DOV-216,303, with the CAS number 212631-79-3, is an experimental antidepressant that functions as a serotonin-norepinephrine-dopamine reuptake inhibitor (SNDRI)[1]. Its hydrochloride salt is chemically identified as 1-(3,4-dichlorophenyl)-3-azabicyclo-[3.1.0]hexane hydrochloride[2]. Understanding its basic properties is the first step in establishing safe handling and disposal procedures.

Property	Value	Source
Molecular Formula	C11H11Cl2N	[1]
Molar Mass	228.12 g/mol	[1]
IC50 for SERT	14 nM	[1]
IC50 for NET	20 nM	[1]
IC50 for DAT	78 nM	[1]

Proper Disposal Procedures

The disposal of **DOV-216,303** must be conducted in a manner that mitigates risks to personnel and the environment. A Safety Data Sheet for a compound with the same CAS number indicates it is very toxic to aquatic life, and release into the environment should be avoided[3]. The following step-by-step guide outlines the recommended disposal protocol.

Step 1: Personal Protective Equipment (PPE)

Before handling **DOV-216,303** for disposal, ensure appropriate PPE is worn. This includes, but is not limited to:

- Safety glasses or goggles
- Chemical-resistant gloves
- A lab coat or other protective garment

Step 2: Waste Segregation and Collection

All waste containing **DOV-216,303**, including pure compound, contaminated labware (e.g., vials, pipette tips), and cleaning materials, should be segregated as chemical waste.

- Solid Waste: Collect in a designated, clearly labeled, and sealable chemical waste container.
- Liquid Waste: If dissolved in a solvent, collect in a compatible, labeled waste solvent container.

Step 3: Chemical Inactivation (where applicable and feasible)

While specific inactivation protocols for **DOV-216,303** are not readily available, a general approach for many organic pharmaceutical compounds is incineration. One safety data sheet suggests dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber[4]. This should only be performed by a licensed hazardous waste disposal facility.

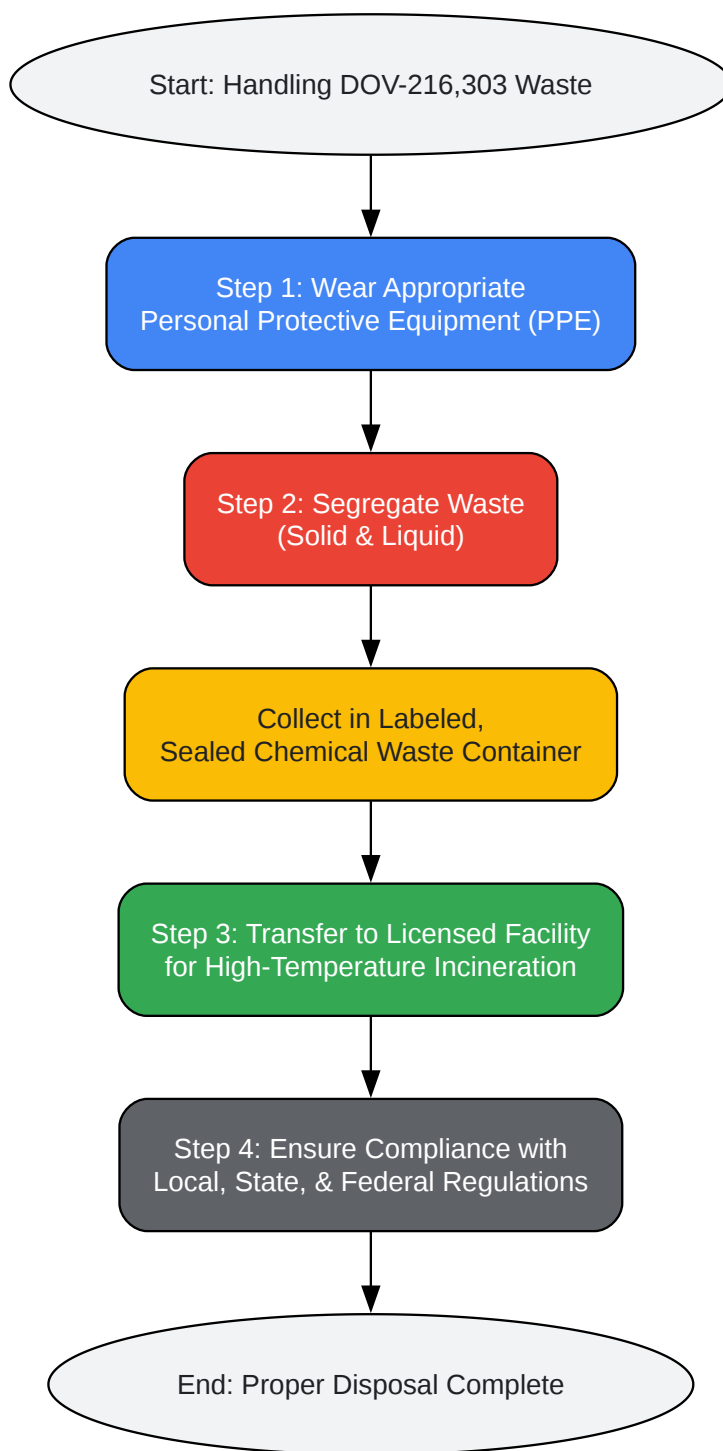
Step 4: Final Disposal

The ultimate disposal of **DOV-216,303** waste must be carried out in accordance with all local, state, and federal regulations[4][5].

- Transfer the sealed chemical waste container to your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of **DOV-216,303** down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **DOV-216,303**.



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